

Oxazine 170 Perchlorate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Oxazine 170 perchlorate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Oxazine 170 perchlorate**, a versatile fluorescent dye. This document consolidates critical safety data, handling protocols, and detailed experimental methodologies for its application in advanced research settings. The information is intended to ensure safe and effective utilization of this compound in laboratory and development environments.

Core Safety and Physical Data

Safe handling of **Oxazine 170 perchlorate** is paramount. The following tables summarize its key identifiers, physical and chemical properties, and hazard classifications for quick reference.

Table 1: Chemical Identification and Properties

Property	Value	Reference
CAS Number	62669-60-7	[1] [2] [3]
EC Number	263-682-0	[2] [3]
Molecular Formula	C ₂₁ H ₂₂ ClN ₃ O ₅	[2] [3]
Molecular Weight	431.87 g/mol	[2] [3]
Appearance	Green to dark green powder	[2] [4]
Melting Point	260 °C (decomposes)	[2] [3]
Maximum Absorption (λ _{max})	624 nm	[2] [3]
Fluorescence Emission	~645 nm	[5]
Synonyms	Oxazine 720, 3,7-Bis(ethylamino)-8-methyl-benzo[a]phenoxazinium perchlorate	[4]

Table 2: Hazard Identification and Safety Precautions

Hazard Category	GHS Classification	Precautionary Statements
Skin Corrosion/Irritation	Category 2 (H315: Causes skin irritation)	P264: Wash hands thoroughly after handling.[1][6] P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][6] P302+P352: IF ON SKIN: Wash with plenty of soap and water.[1][6]
Serious Eye Damage/Irritation	Category 2A (H319: Causes serious eye irritation)	P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][6] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][6]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (H335: May cause respiratory irritation)	P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[1][6] P271: Use only outdoors or in a well-ventilated area.[1][6] P304+P340: IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing.[1]

Handling, Storage, and Disposal

Proper handling and storage are crucial to maintain the integrity of **Oxazine 170 perchlorate** and ensure laboratory safety.

Handling:

- Avoid contact with skin and eyes.[7]
- Avoid the formation of dust and aerosols.[1]
- Use in a well-ventilated area or with appropriate exhaust ventilation.[1][7]
- Wear appropriate personal protective equipment (PPE), including a dust mask (type N95 or equivalent), chemical safety goggles, and gloves.[2][3]

Storage:

- Keep the container tightly sealed in a cool, well-ventilated area.[1]
- Recommended storage temperature is 4°C, sealed and away from direct sunlight and ignition sources.[1] For solutions in solvent, storage at -80°C for up to 6 months or -20°C for up to 1 month is recommended.[5]
- Store locked up.[6][7]

Disposal:

- Dispose of surplus and non-recyclable solutions through a licensed disposal company.[7]
- Dispose of the container and unused contents in accordance with local, state, and federal regulations.[7]

Experimental Protocols

Oxazine 170 perchlorate is utilized in various research applications owing to its fluorescent properties. Below are detailed protocols for some of its key applications.

Fabrication of Oxazine 170 Perchlorate-Doped Poly(methyl methacrylate) (PMMA) Optical Fibers

This protocol describes the incorporation of **Oxazine 170 perchlorate** into a PMMA matrix to create fluorescent optical fibers.

Materials:

- **Oxazine 170 perchlorate**
- Poly(methyl methacrylate) (PMMA) granules
- Solvent (e.g., a mixture of acetone and anisole)
- Fiber drawing apparatus

Procedure:

- Dopant-Polymer Mixture Preparation:
 - Dissolve a precise amount of **Oxazine 170 perchlorate** in the solvent. The concentration will depend on the desired fluorescence properties of the fiber.
 - Add PMMA granules to the solution and mix thoroughly until the polymer is completely dissolved and the dye is uniformly dispersed.
- Solvent Evaporation:
 - Carefully evaporate the solvent from the mixture under controlled temperature and vacuum to obtain a solid, dye-doped PMMA preform.
- Fiber Drawing:
 - Place the preform in the heating zone of a fiber drawing tower.
 - Heat the preform to the softening temperature of PMMA.
 - Draw the molten polymer into a fiber of the desired diameter.
 - Cool and solidify the fiber as it is drawn.
- Characterization:
 - Measure the absorption and fluorescence spectra of the fabricated fiber.
 - Analyze the luminescent properties, such as signal attenuation and spectral shifts, as a function of fiber length.

General Protocol for Cellular Imaging with an Oxazine-Based Fluorescent Probe

This protocol outlines a general procedure for using an oxazine-based probe for the detection and imaging of specific analytes within cells. This is a generalized protocol, and specific parameters such as probe concentration and incubation time should be optimized for the particular probe and cell line used.

Materials:

- Oxazine-based fluorescent probe (e.g., for nitrite detection)
- Cell culture medium
- Phosphate-buffered saline (PBS)
- Cells of interest (e.g., HeLa cells)
- Fluorescence microscope

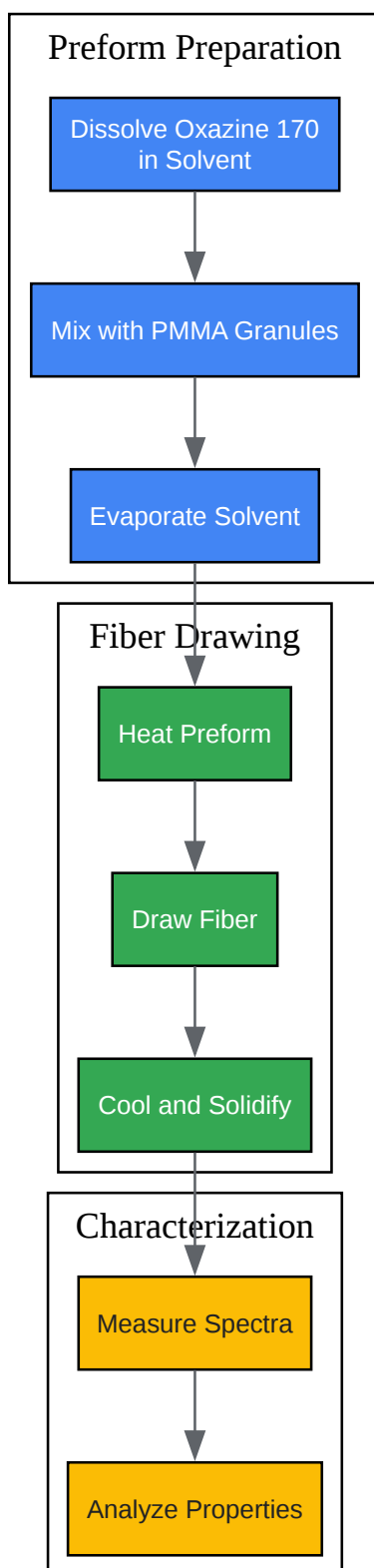
Procedure:

- Cell Culture:
 - Culture the cells on a suitable substrate for microscopy (e.g., glass-bottom dishes) in the appropriate cell culture medium until they reach the desired confluency.
- Probe Preparation:
 - Prepare a stock solution of the oxazine-based probe in a suitable solvent (e.g., DMSO).
 - Dilute the stock solution in cell culture medium to the final working concentration.
- Cell Staining:
 - Remove the culture medium from the cells and wash them with PBS.

- Add the probe-containing medium to the cells and incubate for the optimized duration to allow for probe uptake.
- Analyte Stimulation (if applicable):
 - If detecting an exogenous analyte, introduce the analyte to the cells at the desired concentration and incubate.
- Imaging:
 - Wash the cells with PBS to remove any excess probe.
 - Acquire fluorescent images using a fluorescence microscope with the appropriate excitation and emission filters for the specific oxazine probe.

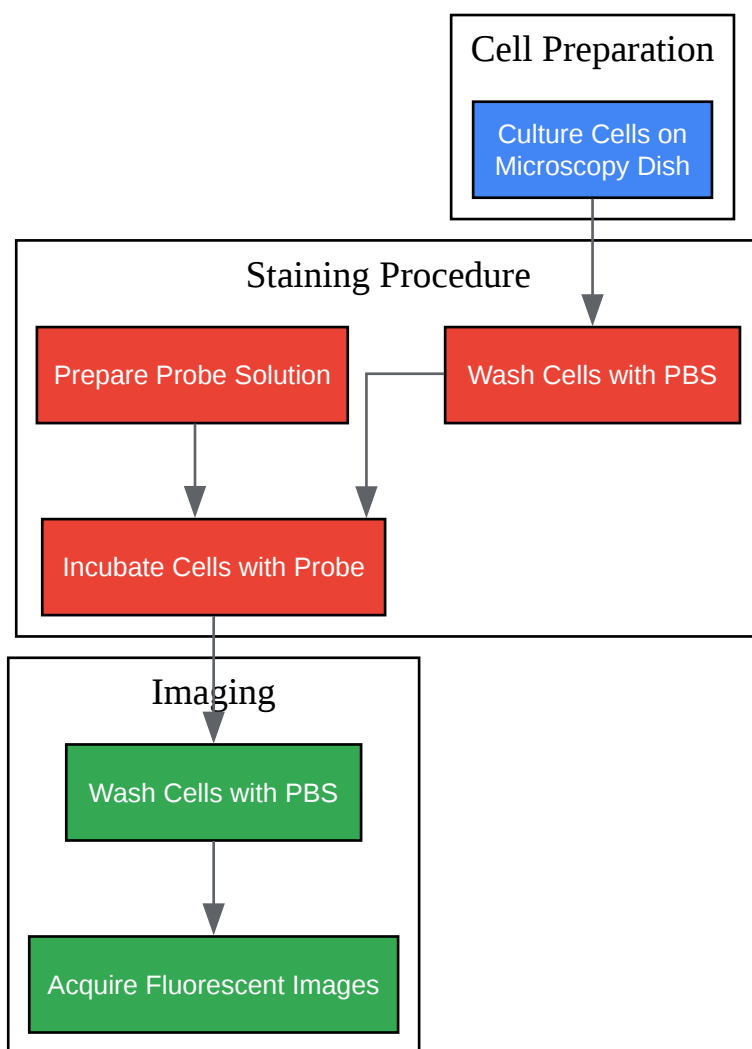
Diagrams and Workflows

The following diagrams, created using Graphviz (DOT language), illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for fabricating **Oxazine 170 perchlorate**-doped PMMA optical fibers.



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Caption: General workflow for cellular imaging using an oxazine-based fluorescent probe.

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- To cite this document: BenchChem. [Oxazine 170 Perchlorate: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12059921#oxazine-170-perchlorate-safety-data-sheet-and-handling]

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